

# Application Note: Analysis of 25C-NB3OMe by Gas Chromatography-Mass Spectrometry (GC-MS)

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## Compound of Interest

Compound Name: 25C-NB3OMe hydrochloride

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## Abstract

This application note provides a detailed protocol for the qualitative and quantitative analysis of 25C-NB3OMe, a potent synthetic phenethylamine, using Gas Chromatography-Mass Spectrometry (GC-MS). The methodology outlined is applicable to the analysis of seized drug materials and for research purposes. This document includes comprehensive procedures for sample preparation, instrument parameters, and data analysis, supported by tabulated data and a graphical workflow.

## Introduction

25C-NB3OMe, or 2-(4-chloro-2,5-dimethoxyphenyl)-N-[(3-methoxyphenyl)methyl]ethanamine, belongs to the NBOMe class of psychoactive substances. Due to their high potency and potential for abuse, robust and reliable analytical methods are crucial for their identification and quantification in forensic and research laboratories. GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds like 25C-NB3OMe, offering excellent chromatographic separation and definitive mass spectral identification. This note details a validated GC-MS method for its analysis.

## Experimental Protocols

## Sample Preparation

The following protocols describe the preparation of samples from seized blotter papers and reference standards.

### a) Extraction from Blotter Paper[1][2][3]

- Excise a representative portion of the blotter paper.
- Immerse the blotter paper in 25.0 mL of methanol (HPLC grade) in a suitable container.
- Place the container in an ultrasonic bath and sonicate for 15 minutes to facilitate extraction of the analyte.[2]
- Transfer an aliquot of the methanolic extract into a GC vial for analysis.

### b) Reference Standard Preparation[4]

- Prepare a stock solution of 25C-NB3OMe reference standard in chloroform at a concentration of approximately 4 mg/mL.[4]
- For analysis, dilute the stock solution with chloroform to the desired concentration range suitable for GC-MS analysis.

## Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

The following instrumental parameters have been demonstrated to be effective for the analysis of 25C-NB3OMe.

Instrumentation: An Agilent 6890N GC coupled with an Agilent 5973B MS detector or an equivalent system can be used.[2]

Table 1: GC-MS Instrumental Parameters

Parameter	Setting 1[2][3]	Setting 2[4]
Gas Chromatograph		
Column	HP-5MS (30 m x 0.32 mm x 0.25 µm)	DB-1 MS (30 m x 0.25 mm x 0.25 µm)
Carrier Gas	Helium	Helium
Flow Rate	1 mL/min	1 mL/min
Injection Mode	Splitless	Split (20:1)
Injection Volume	5 µL	1 µL
Injector Temperature	250°C	280°C
Oven Program		
Initial Temperature	75°C, hold for 1 min	100°C, hold for 1 min
Temperature Ramp	25°C/min to 280°C	12°C/min to 300°C
Final Temperature	280°C, hold for 20 min	300°C, hold for 9 min
Mass Spectrometer		
Ionization Mode	Electron Ionization (EI)	Electron Ionization (EI)
Ionization Energy	70 eV	Not Specified
Mass Scan Range	Full Scan (e.g., 30-550 amu)	30-550 amu
MS Source Temp.	Not Specified	230°C
MS Quad Temp.	Not Specified	150°C
MSD Transfer Line	Not Specified	280°C

## Data Presentation

The identification of 25C-NB3OMe is based on its retention time and the resulting mass spectrum. The mass spectrum is characterized by specific fragment ions.

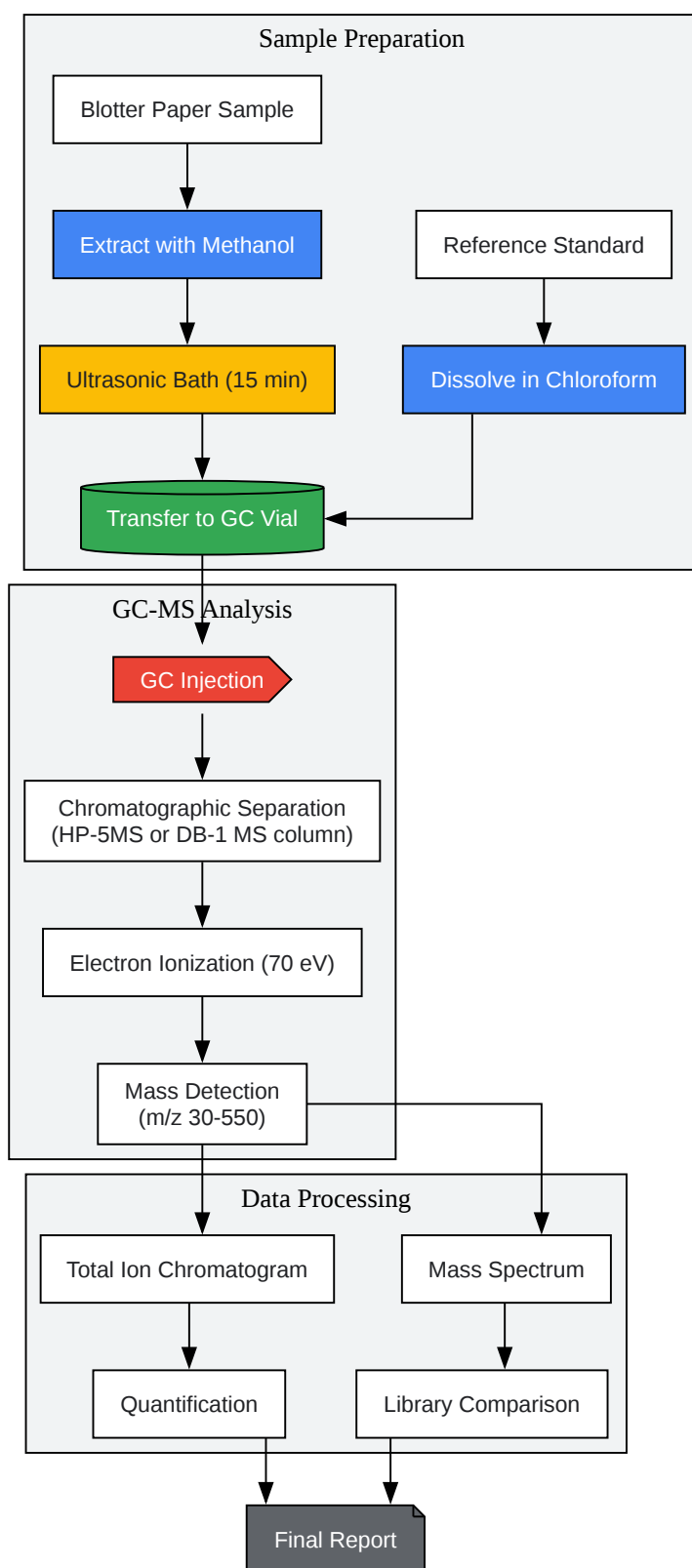
Table 2: Quantitative Data for 25C-NB3OMe Analysis

Parameter	Value	Reference
Retention Time	15.387 min (using Setting 2)	[4]
Molecular Weight	349.86 g/mol	[5]
Characteristic Mass Fragments (m/z)		
150	[6][7]	
121	[6][7]	
91	[6][7]	

Note: The mass spectrum of 25C-NB3OMe is characterized by the relative abundances of fragment ions at m/z 91 (tropylium ion) and m/z 150.[6] The differentiation from its positional isomers (25C-NB2OMe and 25C-NB4OMe) can be achieved by comparing the relative abundances of these key fragments.[6]

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the GC-MS analysis of 25C-NB3OMe.



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Caption: Workflow for the GC-MS analysis of 25C-NB3OMe.

## Conclusion

The GC-MS method detailed in this application note provides a reliable and robust approach for the identification and analysis of 25C-NB3OMe. The provided protocols for sample preparation and instrumental parameters can be readily implemented in forensic and research laboratories. The characteristic mass spectral fragmentation pattern allows for the unambiguous identification of 25C-NB3OMe and its differentiation from positional isomers.

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